

Essential Safety and Operational Guide for 2-(4-Benzyloxyphenyl)ethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-Benzyloxyphenyl)ethanol

Cat. No.: B024225

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This guide provides comprehensive safety protocols, operational procedures, and disposal plans for handling **2-(4-Benzyloxyphenyl)ethanol** (CAS No. 61439-59-6) in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

2-(4-Benzyloxyphenyl)ethanol is a white solid used as a laboratory chemical.[1][2][3] While it is stable under normal conditions, proper handling is necessary to avoid potential hazards.[3] This substance is not classified as hazardous for transportation.[1]

Physical and Chemical Properties

Property	Value
Molecular Formula	C15 H16 O2[1][3]
Molecular Weight	228.29 g/mol [1][3]
Physical State	Solid[1][3]
Appearance	White[1][3]
Melting Point	85 - 87 °C / 185 - 188.6 °F[1][3]

| Odor | No information available[1][3] |

Personal Protective Equipment (PPE)

A thorough PPE strategy is mandatory to prevent contact and ensure safety. The minimum required PPE includes:

- **Eye and Face Protection:** Wear chemical safety glasses with side shields or goggles that conform to European Standard EN 166 or OSHA's 29 CFR 1910.133 regulations.[\[1\]](#)[\[3\]](#)
- **Hand Protection:** Chemical-resistant protective gloves are required.[\[1\]](#) It is important to inspect gloves before use and follow the manufacturer's instructions regarding permeability and breakthrough time.[\[1\]](#)
- **Body Protection:** Long-sleeved clothing is necessary to prevent skin exposure.[\[1\]](#) In cases of potential significant exposure, a chemical-resistant apron or coveralls should be utilized.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area.[\[1\]](#)
- An eyewash station and safety shower should be readily accessible and in close proximity to the workstation.[\[4\]](#)
- Keep the chemical away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

2. Handling:

- Avoid all direct contact with skin, eyes, or clothing.[\[1\]](#)
- Do not ingest or inhale the substance.[\[1\]](#) Avoid the formation of dust.[\[1\]](#)[\[3\]](#)
- Practice good industrial hygiene: do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

3. After Handling:

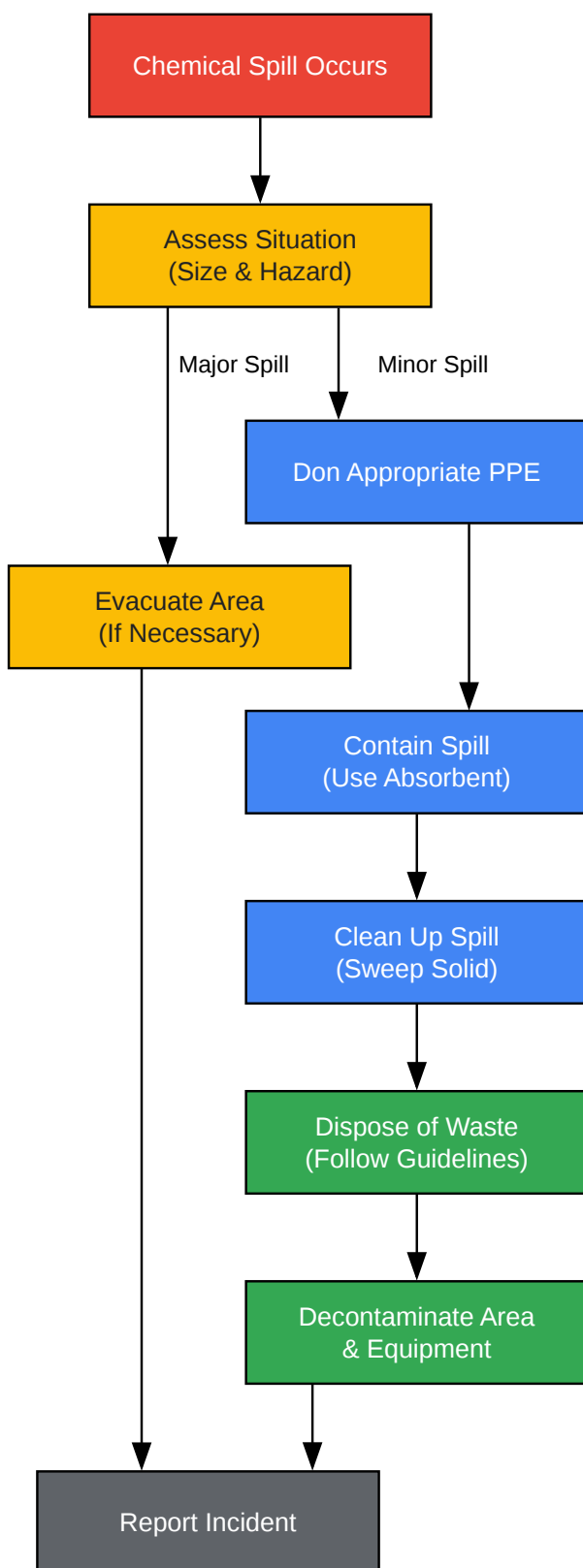
- Wash hands thoroughly before breaks and immediately after handling the product.[\[1\]](#)
- Remove and wash any contaminated clothing and gloves before reuse.[\[1\]](#)

Emergency Procedures and Disposal Plan

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Seek medical attention.[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[\[3\]](#)
- Inhalation: Move the individual to fresh air. If symptoms occur, get medical attention.[\[3\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms arise.[\[3\]](#)

Accidental Release Measures: In the event of a spill, ensure adequate ventilation and wear the appropriate personal protective equipment.[\[3\]](#) Sweep up the solid material and place it into a suitable, labeled container for disposal.[\[3\]](#) Avoid creating dust.[\[3\]](#)



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Caption: Workflow for handling a chemical spill.

Disposal: Dispose of chemical waste in accordance with all local, regional, state, and federal regulations.[5] Sweep up and shovel waste into suitable containers for disposal.[3] Do not release the substance into the environment.[3] Contaminated packaging should be handled in the same manner as the substance itself.[6]

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Phone: (601) 213-4426

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